

Demethyl-NSC682769 solubility in cell culture media

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Compound of Interest

Compound Name: Demethyl-NSC682769

Cat. No.: B15542898

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This guide provides troubleshooting and frequently asked questions regarding the solubility and handling of **Demethyl-NSC682769** for cell culture applications.

Frequently Asked Questions (FAQs)

Q1: What is **Demethyl-NSC682769** and what is its mechanism of action?

Demethyl-NSC682769 is a small molecule that functions as a target protein ligand, specifically for Yes-associated protein (YAP).^{[1][2]} YAP is a key transcriptional co-activator and a major downstream effector of the Hippo signaling pathway, which is crucial for regulating tissue growth and cell proliferation.^{[3][4]}

In many cancers, the Hippo pathway is inactive, leading to the accumulation of YAP in the nucleus.^{[3][4]} There, YAP binds to TEA domain family member (TEAD) transcription factors to drive the expression of genes that promote cell proliferation and survival.^{[1][3]}

Demethyl-NSC682769 directly binds to YAP, disrupting its critical interaction with TEAD, thereby inhibiting its oncogenic signaling.^{[1][2]} It is frequently used as a component (the "warhead") in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[5][6][7]} These PROTACs link **Demethyl-NSC682769** to a ligand for an E3 ubiquitin ligase, which flags the YAP protein for degradation by the proteasome.^[1]

Q2: What is the recommended solvent for dissolving **Demethyl-NSC682769**?

The recommended solvent for preparing stock solutions of **Demethyl-NSC682769** is dimethyl sulfoxide (DMSO).[8] For most applications, high-concentration stock solutions of 5 mM, 10 mM, or 20 mM can be prepared in DMSO.[8] While other organic solvents like ethanol or DMF might be viable, DMSO is the most commonly used and validated solvent for this compound.[8]
[9]

Q3: How should I prepare a stock solution of **Demethyl-NSC682769**?

Please refer to the detailed "Protocol for Preparation of Stock and Working Solutions" section below for a step-by-step guide. The general workflow involves carefully dissolving the powdered compound in high-purity DMSO to a desired high concentration (e.g., 10 mM) and then storing it in aliquots.

Q4: I am observing precipitation when I dilute my DMSO stock solution into the cell culture medium. What can I do?

This is a common issue when diluting a hydrophobic compound from a high-concentration organic stock into an aqueous solution like cell culture media. This precipitation indicates that the compound's solubility limit in the final medium has been exceeded.

Troubleshooting Steps:

- **Check Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is low (typically $\leq 0.5\%$) as high concentrations can be toxic to cells and can also affect compound solubility.
- **Lower the Final Compound Concentration:** The compound may not be soluble at the intended final concentration in the aqueous medium. A recent study noted solubility limitations that prevented testing concentrations higher than what was required to achieve 95% cell growth inhibition.[1] Try performing a dose-response curve starting from a much lower concentration.
- **Use Pre-warmed Medium:** Adding the DMSO stock to a pre-warmed (37°C) cell culture medium can sometimes help improve solubility.

- **Increase Dilution Volume:** Dilute the stock solution in a larger volume of medium before adding it to the cells. Mix by gentle inversion or swirling immediately after adding the stock solution to ensure rapid and even dispersion. Avoid vigorous vortexing, which can cause shearing forces that damage media components.
- **Sonication (Use with Caution):** Briefly sonicating the diluted solution might help redissolve small amounts of precipitate. However, this should be done carefully as it can degrade media components.

Data & Protocols

Physicochemical & Solubility Data

The following tables summarize the key properties and storage conditions for **Demethyl-NSC682769**.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C ₂₆ H ₂₀ N ₂ O ₃
Molecular Weight	408.45 g/mol [8]

Table 2: Solubility Profile

Solvent	Recommendation	Notes
In Vitro		
DMSO	Recommended[8]	Can be used to prepare stock solutions (e.g., 5-20 mM).[8]
H ₂ O, Ethanol, DMF	Possible Alternatives	Test with a small amount first to avoid sample loss.[8]
In Vivo		
DMSO/Tween 80/Saline	Formulation Option	e.g., 10% DMSO, 5% Tween 80, 85% Saline.[8]
DMSO/PEG300/Tween 80/Saline	Formulation Option	e.g., 10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline.[8]

Table 3: Recommended Storage Conditions

Form	Temperature	Duration
Powder	-20°C	3 years[8]
4°C	2 years[8]	
In DMSO	-80°C	6 months[8]
-20°C	1 month[8]	
To maintain stability, avoid repeated freeze-thaw cycles of the stock solution.[8]		

Experimental Protocol: Preparation of Stock and Working Solutions

This protocol outlines the steps for preparing a 10 mM stock solution of **Demethyl-NSC682769** in DMSO and subsequent dilution for cell culture experiments.

Materials:

- **Demethyl-NSC682769** powder (MW: 408.45 g/mol)
- Anhydrous/Sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated balance and appropriate personal protective equipment (PPE)
- Vortex mixer and/or sonicator
- Sterile, pre-warmed cell culture medium

Procedure:

Part A: Preparing a 10 mM Stock Solution

- Calculation: To prepare a 10 mM solution, you need 4.0845 mg of **Demethyl-NSC682769** per 1 mL of DMSO.
 - Calculation: $10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 408.45 \text{ g/mol} \times 1000 \text{ mg/g} = 4.0845 \text{ mg/mL}$
- Weighing: Carefully weigh out the required amount of **Demethyl-NSC682769** powder. For example, weigh 4.08 mg of the compound.
- Dissolving: Add the corresponding volume of DMSO. For 4.08 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. If necessary, brief sonication in a water bath can be used to aid dissolution. Ensure the solution is clear and free of particulates.
- Aliquoting & Storage: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 μL) in sterile cryovials. Store immediately at -80°C for long-term stability.[8]

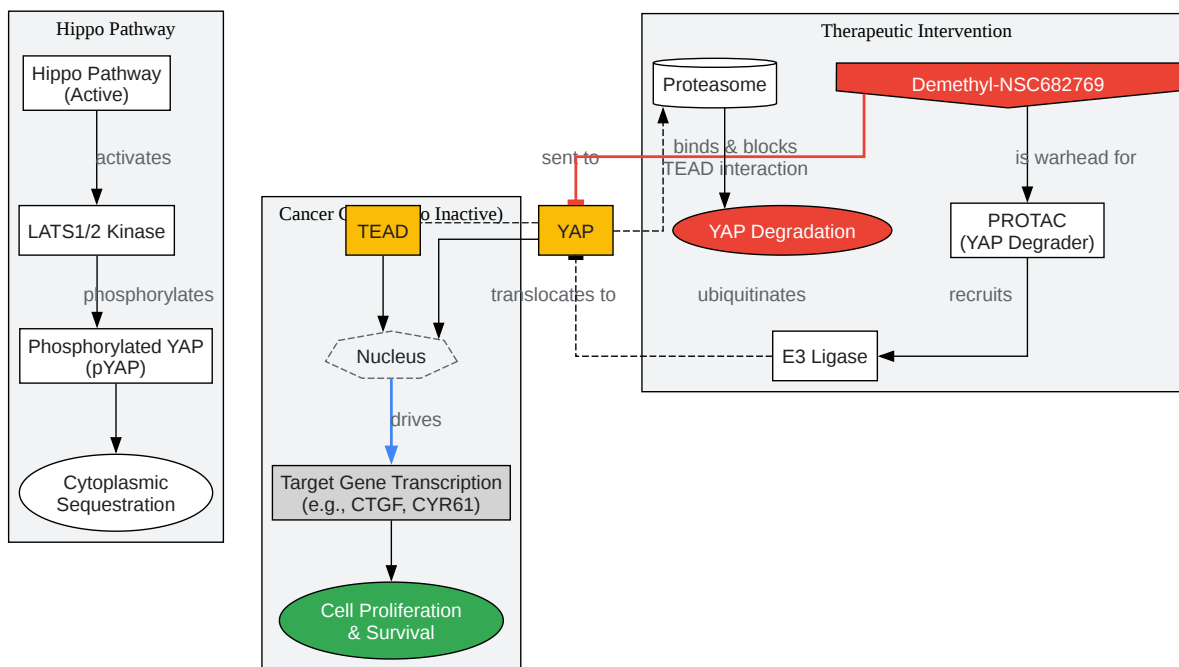
Part B: Preparing a Working Solution for Cell Treatment

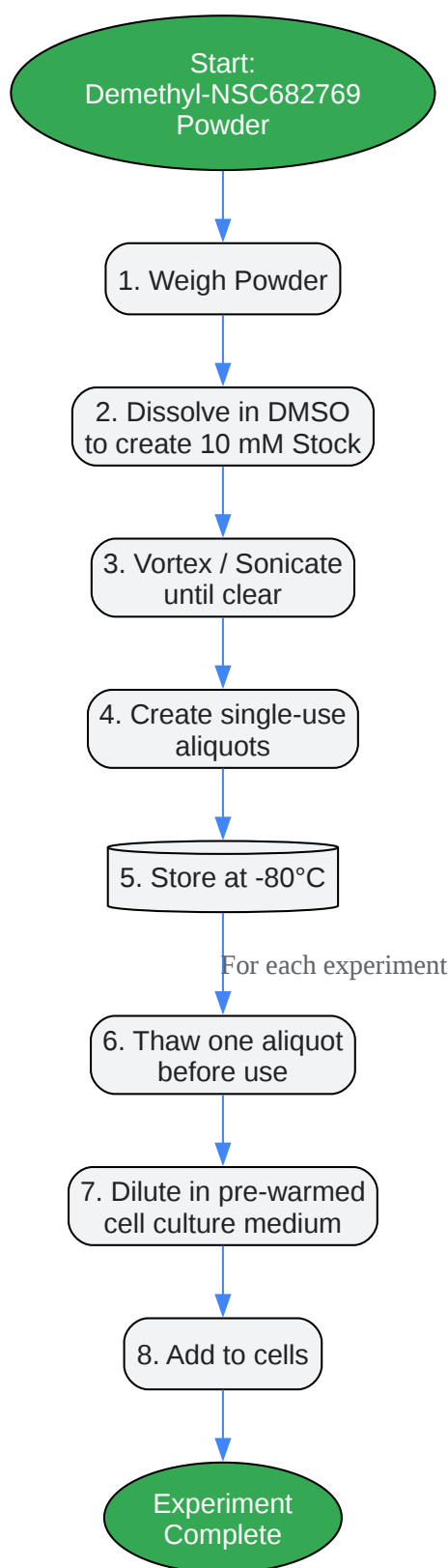
- Thawing: Thaw one aliquot of the 10 mM stock solution at room temperature.

- Dilution: Dilute the stock solution into pre-warmed (37°C) cell culture medium to achieve the desired final concentration.
 - Example for 10 μ M final concentration in 10 mL media:
 - Perform a serial dilution. First, make an intermediate dilution by adding 1 μ L of the 10 mM stock to 999 μ L of media to get a 10 μ M solution.
 - Alternatively, for direct addition, add 10 μ L of the 10 mM stock to 10 mL of medium.
Note: This results in a 0.1% DMSO concentration.
- Mixing: Immediately after adding the compound to the medium, mix gently by swirling or inverting the tube to ensure it is evenly dispersed and to prevent precipitation.
- Cell Treatment: Add the final working solution to your cells as required by your experimental design. Prepare a vehicle control using the same final concentration of DMSO.

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